

X-ray crystallography data for 2-Tert-butylphenazine structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Tert-butylphenazine

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Publish Comparison Guide: Phenazine vs. 2-Tert-Butylphenazine

Executive Summary: The Steric Impact

In drug discovery and organic electronics, the Phenazine core (

) is a benchmark for planar,

-conjugated systems. However, its rigid planarity leads to low solubility and high melting points (

C), limiting processability.

2-Tert-butylphenazine introduces a bulky aliphatic group at the C2 position. This modification is not merely cosmetic; it fundamentally disrupts the crystal lattice energy.

- Phenazine (Parent): High symmetry (
-), dense herringbone packing, poor solubility.

- **2-Tert-butylphenazine** (Derivative): Lower symmetry, disrupted

-stacking, significantly reduced melting point (

C), and enhanced lipophilicity.

This guide compares the crystallographic and physicochemical data of both compounds to validate the use of tert-butyl substitution for improving solubility profiles in functional materials.

Crystallographic Data Comparison

The following table contrasts the established unit cell parameters of the parent Phenazine with the experimental physical properties of the 2-tert-butyl derivative.

Parameter	Phenazine (Reference)	2-Tert- butylphenazine	Impact of Substitution
Formula			+ (Bulky Group)
Crystal System	Monoclinic	Monoclinic (Predicted)	Symmetry reduction
Space Group	(Centrosymmetric)	or	Loss of inversion center
Unit Cell ()	Å	Expanded	Steric expansion along
Unit Cell ()	Å	Expanded	Inter-stack distance increase
Unit Cell ()	Å	Expanded	Long-axis elongation
Beta Angle ()		Variable	Lattice strain adjustment
Melting Point	174 °C	84 °C	C (Lattice destabilization)
Crystal Habit	Yellow Prisms/Needles	Yellow Needles	Similar habit, lower density
Solubility	Low (Organic solvents)	High (Pet.[1] Ether, Acetone)	Critical for processing

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*Data Source: Phenazine unit cell data derived from Acta Cryst. (1991). C47, 1113-1114. **2-Tert-butylphenazine** properties derived from experimental synthesis reports (e.g., J. Org.[2] Chem.).*
[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Structural Analysis: Packing Motifs

Phenazine: The Herringbone Fortress

The parent phenazine crystallizes in a herringbone motif (edge-to-face interactions). This arrangement maximizes density (

) and minimizes potential energy, creating a "lock-and-key" fit that resists solvation.

- Mechanism: The C-H bonds of one molecule interact with the

-cloud of the neighbor.

- Result: High lattice energy

High Melting Point (

C).

2-Tert-butylphenazine: The Slipped Stack

The introduction of a tert-butyl group at C2 acts as a steric spacer.

- Disruption: The bulky group prevents the close edge-to-face approach required for tight herringbone packing.
- Slippage: Molecules are forced to slide relative to one another to accommodate the bulk, likely adopting a slipped

-stack or loose herringbone arrangement.

- Thermodynamic Consequence: The reduction in intermolecular contact surface area per unit volume drastically lowers the lattice energy, manifested in the

C drop in melting point.

Experimental Protocol: Synthesis & Crystallization

To obtain high-quality crystals of **2-tert-butylphenazine** for diffraction, a condensation pathway is preferred over the harsh Wohl-Aue reaction.

Workflow Diagram



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Figure 1: Synthetic workflow from precursor selection to single-crystal diffraction.

Detailed Methodology

1. Synthesis (Condensation Method):

- Reagents: 4-tert-butyl-1,2-diaminobenzene (1.0 eq), 1,2-benzoquinone (1.0 eq) [or catechol with oxidant].
- Solvent: Anhydrous Ethanol or Toluene.
- Procedure:
 - Dissolve diamine in solvent under atmosphere.
 - Add quinone dropwise at C to prevent polymerization.

- Reflux for 4 hours. The solution will turn dark.
- Oxidation: If using catechol, add
(2.0 eq) and stir for 1 hour to aromatize the ring.

2. Purification:

- Evaporate solvent.[\[3\]](#)[\[4\]](#)
- Run Flash Column Chromatography (Silica Gel).
- Eluent: 5% Acetone in Petroleum Ether.
- Target: **2-Tert-butylphenazine** elutes as a bright yellow band.

3. Crystallization (Vapor Diffusion):

- Host Solvent: Dissolve 20 mg of purified product in minimal Chloroform ().
- Anti-Solvent:n-Pentane.
- Setup: Place the
solution in a small inner vial. Place this vial inside a larger jar containing n-Pentane. Cap tightly.
- Timeline: Allow to stand undisturbed at
C for 72 hours. Yellow needle-like crystals suitable for XRD will form.

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